

Human TLQP-21 versus mouse TLQP-21 sequence comparison

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TLQP-21 (human)

Cat. No.: B15597710

[Get Quote](#)

A Comparative Analysis of Human and Mouse TLQP-21

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the amino acid sequences and biological activities of human and mouse TLQP-21, a peptide derived from the VGF (non-acronymic) neurosecretory protein. This analysis is supported by experimental data to highlight key differences in their performance.

Sequence Comparison

Human and mouse TLQP-21 are both 21-amino acid peptides that exhibit notable sequence variations. The mouse TLQP-21 sequence is TLQPPASSRRRHFFHHALPPAR.[1] The human sequence, identified as TLQPPSALRRRHYYHHALPPSR[2], differs by five amino acids. A significant substitution occurs at position 20, where an Alanine (A) in the mouse sequence is replaced by a Serine (S) in the human peptide.[1]

P																				
o																				
s																				
it	1	2	3	4	5	6	7	8	9	1	1	1	1	1	1	1	1	1	2	2
i										0	1	2	3	4	5	6	7	8	9	0
o																				
n																				

H																				
u																				
m																				
a																				
n																				
T	T	L	Q	P	P	S	A	L	R	R	R	H	Y	H	H	A	L	P	P	S
L																				R
Q																				
P																				
-																				
2																				
1																				

M																				
o																				
u																				
s																				
e																				
T	T	L	Q	P	P	A	S	S	R	R	R	H	F	H	H	A	L	P	P	A
L																				R
Q																				
P																				
-																				
2																				
1																				

D	S	A	L	Y	S															
if	/	/	/	/	/															
f	A	S	S	F	A															
e																				
r																				

e
n
c
e

Functional Comparison: Receptor Activation and Signaling

The primary receptor for TLQP-21 is the complement C3a receptor 1 (C3aR1), a G-protein coupled receptor (GPCR).[3][4] The binding of TLQP-21 to C3aR1 initiates a signaling cascade that plays a role in various physiological processes, including metabolism and immune responses.[2][3]

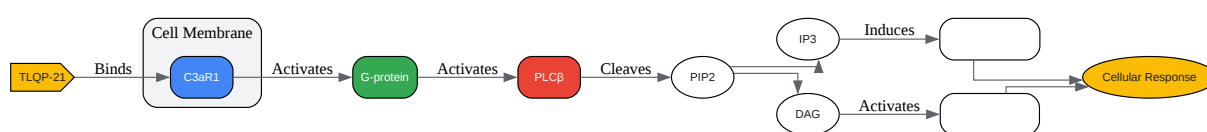
Experimental data reveals significant discrepancies in the potency of human and mouse TLQP-21 in activating C3aR1. Mouse TLQP-21 is consistently more potent than its human counterpart in activating both human and mouse C3aR1.[2]

Parameter	Human TLQP-21	Mouse TLQP-21	Reference
EC50 for human C3aR1 activation (β -arrestin recruitment)	68.8 μ M	10.3 μ M	[1]
Potency in inducing ERK signaling in human primary macrophages	135,000-fold lower than C3a	~10-fold lower potency than C3a	[2]
Efficacy in inducing ERK signaling in human primary macrophages	Partial activation (45% at 10 μ M)	Near full activation	[2]

These findings suggest that the amino acid differences between the two peptides have a substantial impact on their ability to activate C3aR1 and trigger downstream signaling events.

Signaling Pathway

The binding of TLQP-21 to C3aR1 activates a G-protein-mediated signaling pathway. This leads to the activation of Phospholipase C- β (PLC- β), which in turn generates diacylglycerol (DAG) and inositol 1,4,5-trisphosphate (IP3). These second messengers subsequently trigger the phosphorylation of extracellular signal-regulated kinase (ERK) 1/2 and mobilize intracellular calcium.[2]



β -Arrestin Recruitment Assay

Transfect HTLA cells with C3aR1

Stimulate with varying concentrations of hTLQP-21 or mTLQP-21

Measure β -arrestin recruitment

Determine EC50 values

ERK Phosphorylation Assay

Isolate primary human macrophages

Stimulate with varying concentrations of hTLQP-21 or mTLQP-21

Lyse cells and collect proteins

Perform Western blot for p-ERK and total ERK

Quantify ERK phosphorylation

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The TLQP-21 Peptide Activates the G-protein-coupled receptor C3aR1 via a Folding-upon-Binding Mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 2. TLQP-21 is a low potency partial C3aR activator on human primary macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The molecular identity of the TLQP-21 peptide receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Identification of the C3a Receptor (C3AR1) as the Target of the VGF-derived Peptide TLQP-21 in Rodent Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Human TLQP-21 versus mouse TLQP-21 sequence comparison]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15597710#human-tlqp-21-versus-mouse-tlqp-21-sequence-comparison]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com